

An In-depth Technical Guide to the Physicochemical Properties of 1-Naphthoic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Naphthoic acid

Cat. No.: B075110

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

1-Naphthoic acid, also known as α -naphthoic acid, is an aromatic carboxylic acid with the chemical formula $C_{11}H_8O_2$.^[1] It is a derivative of naphthalene with a carboxyl group at the 1-position.^{[2][3]} This compound serves as a vital intermediate in the synthesis of various organic molecules, including pharmaceuticals, dyes, and agrochemicals.^{[3][4]} Its rigid molecular structure, stemming from the fused benzene rings, significantly influences its chemical reactivity and physical properties.^[5] A thorough understanding of its physicochemical characteristics is paramount for its effective application in research and development, particularly in the realm of drug discovery and materials science. This guide provides a comprehensive overview of the core physicochemical properties of **1-Naphthoic acid**, detailed experimental protocols for their determination, and logical workflows for its synthesis and analysis.

Physicochemical Properties

The key physicochemical properties of **1-Naphthoic acid** are summarized in the table below. These parameters are crucial for predicting its behavior in various chemical and biological systems.

Property	Value	References
Molecular Formula	C ₁₁ H ₈ O ₂	[6][7]
Molecular Weight	172.18 g/mol	[7][8]
Appearance	White to off-white or beige crystalline solid/powder.	[2][5]
Melting Point	157-162 °C	[6][9]
Boiling Point	300 °C (at 760 mmHg)	[2][6]
Water Solubility	Slightly soluble in hot water.	[5][6][9]
Solubility in Organic Solvents	Freely soluble in hot ethanol and ether; soluble in chloroform.	[5][6][9]
pKa	3.7 (at 25 °C)	[2][5][6]
Density	~1.398 g/cm ³	[6][10]
Flash Point	195 °C	[3][6]
Vapor Pressure	0.000513 mmHg (at 25 °C)	[2][6]
LogP (Octanol/Water)	3.1	[8]

Spectral Data

Spectroscopic data is essential for the structural elucidation and characterization of **1-Naphthoic acid**.

Spectroscopic Technique	Data	References
UV-Vis (λ_{max})	293 nm (in ethanol)	[3] [5] [11]
Infrared (IR) Spectrum	The NIST WebBook provides a reference IR spectrum.	[12] [13]
^1H NMR	Spectra available in various databases.	[14]
^{13}C NMR	Spectra available in various databases.	[14]

Experimental Protocols

Detailed methodologies for the synthesis and analysis of **1-Naphthoic acid** are provided below.

Synthesis of 1-Naphthoic Acid via Grignard Reaction

One of the most common methods for preparing **1-Naphthoic acid** is through the carboxylation of a Grignard reagent derived from 1-bromonaphthalene.[\[1\]](#)[\[4\]](#)

Materials:

- 1-Bromonaphthalene
- Magnesium turnings
- Anhydrous diethyl ether
- Dry ice (solid carbon dioxide)
- Hydrochloric acid (HCl) or Sulfuric acid (H₂SO₄)
- Sodium hydroxide (NaOH)
- Toluene for recrystallization

Procedure:

- **Grignard Reagent Formation:** In a flame-dried, three-necked flask equipped with a reflux condenser, dropping funnel, and mechanical stirrer, place magnesium turnings. Add a small crystal of iodine to initiate the reaction. Slowly add a solution of 1-bromonaphthalene in anhydrous diethyl ether to the magnesium turnings. The reaction is exothermic and should be controlled by the rate of addition. Reflux the mixture gently until most of the magnesium has reacted to form 1-naphthylmagnesium bromide.
- **Carboxylation:** Cool the Grignard reagent in an ice-salt bath. Slowly add crushed dry ice (solid CO₂) to the reaction mixture with vigorous stirring. A viscous precipitate will form.
- **Hydrolysis:** After the addition of dry ice is complete, allow the mixture to warm to room temperature. Slowly add dilute hydrochloric acid or sulfuric acid to hydrolyze the magnesium salt and dissolve any unreacted magnesium.[5]
- **Extraction and Purification:** Separate the ether layer. Extract the aqueous layer with diethyl ether. Combine the ether extracts and then extract the **1-Naphthoic acid** into an aqueous sodium hydroxide solution.[5]
- **Precipitation:** Acidify the alkaline extract with a strong acid (e.g., 50% sulfuric acid) to precipitate the crude **1-Naphthoic acid**.[5]
- **Recrystallization:** Filter the crude product, wash with cold water, and recrystallize from a suitable solvent like toluene or 50% aqueous ethanol to obtain pure **1-Naphthoic acid** crystals.[3][5]

Determination of Physicochemical Properties

Standard laboratory procedures are employed to determine the physicochemical properties of organic acids.[15][16]

- **Melting Point Determination:** The melting point can be determined using a capillary melting point apparatus. A small amount of the dried, crystalline sample is packed into a capillary tube, which is then heated in a calibrated apparatus. The temperature range over which the sample melts is recorded.[15]
- **Solubility Assessment:** To determine solubility, a small, measured amount of **1-Naphthoic acid** is added to a test tube containing a specific volume of the solvent (e.g., water, ethanol)

at a given temperature. The mixture is agitated, and the substance is observed for dissolution. This can be done qualitatively or quantitatively using gravimetric methods.[\[17\]](#)
[\[18\]](#)

- **pKa Determination by Titration:** The acid dissociation constant (pKa) can be determined by potentiometric titration. A known concentration of **1-Naphthoic acid** is dissolved in a suitable solvent (e.g., an ethanol-water mixture) and titrated with a standardized solution of a strong base, such as NaOH. The pH is monitored throughout the titration using a pH meter. The pKa is the pH at the half-equivalence point.
- **Spectroscopic Analysis:**
 - **UV-Vis Spectroscopy:** A dilute solution of **1-Naphthoic acid** in a UV-transparent solvent (e.g., ethanol) is prepared. The absorbance is measured over a range of wavelengths (typically 200-400 nm) using a UV-Vis spectrophotometer to determine the wavelength of maximum absorbance (λ_{max}).[\[19\]](#)
 - **FT-IR Spectroscopy:** A small amount of the solid sample is mixed with potassium bromide (KBr) and pressed into a pellet, or analyzed as a mull. The infrared spectrum is recorded using an FT-IR spectrometer to identify characteristic functional group vibrations.
 - **NMR Spectroscopy:** The sample is dissolved in a deuterated solvent (e.g., CDCl_3 , DMSO-d_6) and the ^1H and ^{13}C NMR spectra are recorded on an NMR spectrometer. This provides detailed information about the molecular structure.[\[14\]](#)

Mandatory Visualizations

Synthesis Workflow Diagram

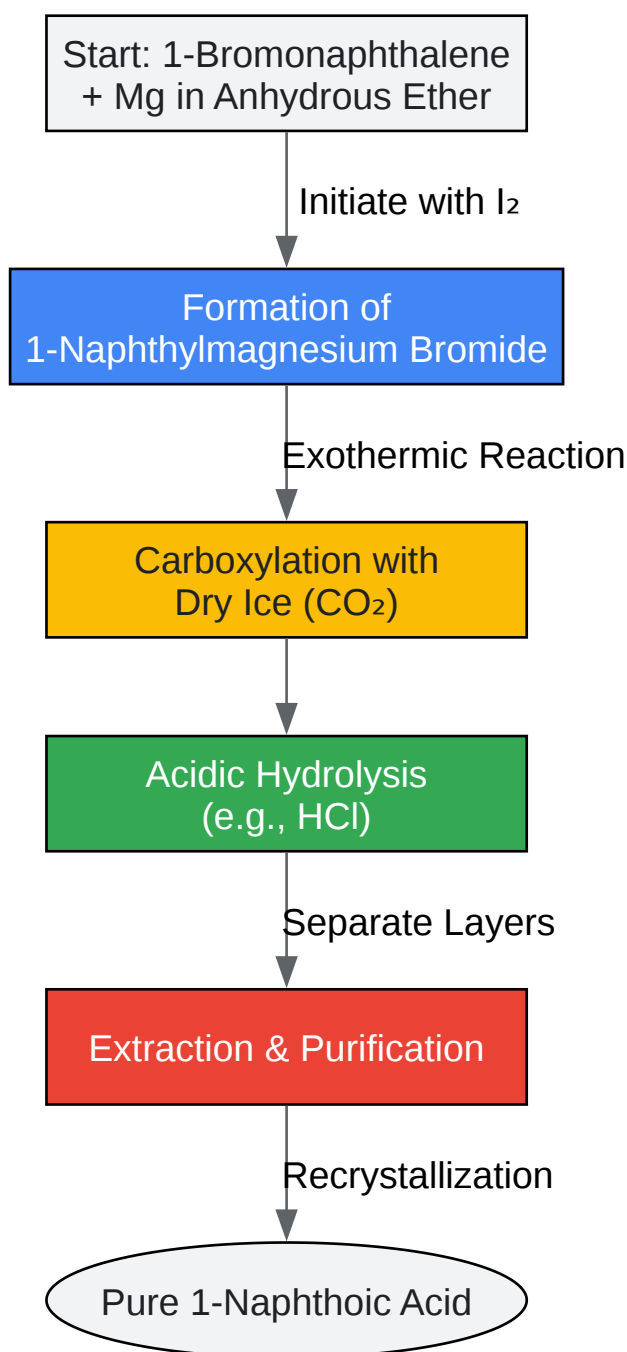


Figure 1: Synthesis of 1-Naphthoic Acid via Grignard Reaction

[Click to download full resolution via product page](#)

Figure 1: Synthesis of **1-Naphthoic Acid** via Grignard Reaction

Physicochemical Characterization Workflow

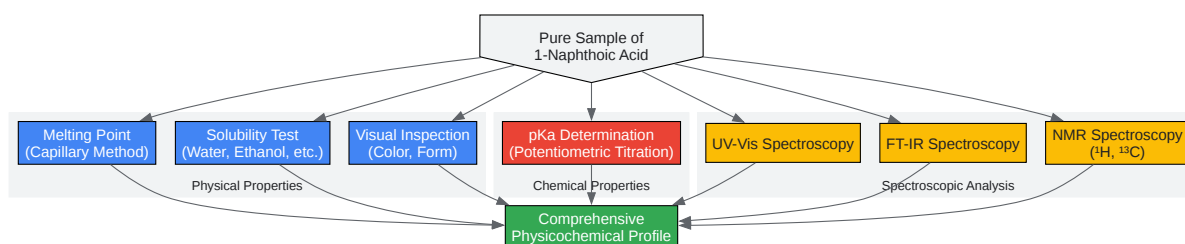


Figure 2: Workflow for Physicochemical Characterization

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1-Naphthoic acid - Wikipedia [en.wikipedia.org]
- 2. 1-Naphthoic acid | lookchem [lookchem.com]
- 3. 1-Naphthoic acid | 86-55-5 [chemicalbook.com]
- 4. nbinno.com [nbinno.com]
- 5. Page loading... [guidechem.com]
- 6. 1-Naphthoic acid [chembk.com]
- 7. 1-naphthoic Acid | 86-55-5 | Chemical Bull Pvt. Ltd. [chemicalbull.com]
- 8. 1-Naphthoic acid | C₁₁H₈O₂ | CID 6847 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. 1-Naphthoic acid, 98% | Fisher Scientific [fishersci.ca]

- 10. 1-naphthoic acid [stenutz.eu]
- 11. 1-Naphthoic Acid [drugfuture.com]
- 12. 1-Naphthalenecarboxylic acid [webbook.nist.gov]
- 13. 1-Naphthoic acid(86-55-5) IR Spectrum [m.chemicalbook.com]
- 14. rsc.org [rsc.org]
- 15. pubs.acs.org [pubs.acs.org]
- 16. researchgate.net [researchgate.net]
- 17. Solubility measurement and correlation for 1-naphthoic acid in nine pure and binary mixed solvents from T = (293.15 to 333.15) K-Science-Chemical Encyclopedia-lookchem [m.lookchem.com]
- 18. byjus.com [byjus.com]
- 19. UV/Vis+ Photochemistry Database [science-softcon.de]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physicochemical Properties of 1-Naphthoic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b075110#physicochemical-properties-of-1-naphthoic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com